Application Notes & Protocols: Spectroscopic Analysis of Amylmetacresol and Its Derivatives

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Compound of Interest

Compound Name:	*Amylmetacresol*
CAS No.:	*53043-14-4*
Cat. No.:	*B7820747*

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Abstract

This comprehensive guide provides a detailed framework for the spectroscopic analysis of Amylmetacacresol (AMC) and its derivatives. **Amylmetacresol**, a common antiseptic agent, requires robust analytical methodologies for quality control, formulation development, and stability testing.[1][2][3] This document outlines the theoretical underpinnings and practical applications of key spectroscopic techniques, including Ultraviolet-Visible (UV-Vis), Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS). The protocols provided herein are designed to be self-validating, adhering to the principles outlined in the International Council for Harmonisation (ICH) and U.S. Food and Drug Administration (FDA) guidelines.[4][5][6][7][8][9]

Introduction: The Analytical Imperative for Amylmetacresol

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Amylmetacresol (6-pentyl-m-cresol) is a widely utilized antiseptic, often in combination with other active ingredients like 2,4-dichlorobenzyl alcohol (DCBA), for the symptomatic relief of sore throat and minor mouth infections.[1][3][10] Its efficacy is attributed to its broad-spectrum antimicrobial activity.[2][11][12] The accurate and precise characterization of AMC and its potential derivatives or impurities is paramount throughout the drug development lifecycle. Spectroscopic methods offer powerful tools for elucidating molecular structure, quantifying concentration, and ensuring the identity and purity of the active pharmaceutical ingredient (API) and its formulated products.

This guide emphasizes a causality-driven approach to experimental design, moving beyond rote procedural steps to explain the scientific rationale behind methodological choices. All protocols are grounded in established principles of analytical method validation to ensure trustworthiness and reliability of the generated data.[7][13]

Foundational Principles: Method Validation and System Suitability

Before delving into specific spectroscopic techniques, it is crucial to understand the framework of analytical method validation. The objective of validation is to demonstrate that an analytical procedure is fit for its intended purpose.[8] Key validation parameters, as stipulated by ICH Q2(R2) guidelines, include accuracy, precision, specificity, linearity, range, limit of detection (LOD), and limit of quantitation (LOQ).[5][7][8][13]

System suitability testing is an integral part of many analytical procedures. It is performed before the analysis of any samples to ensure that the analytical system is performing adequately on the day of the analysis.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Quantitative Analysis of **Amylmetacresol**

UV-Vis spectroscopy is a robust and widely accessible technique for the quantitative analysis of compounds containing chromophores. The phenolic ring in **Amylmetacresol** absorbs UV radiation, making this method highly suitable for its quantification in various matrices.

Causality in Experimental Design

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The choice of solvent is critical in UV-Vis spectroscopy as it can influence the absorption spectrum of the analyte. A solvent that is transparent in the region of interest and in which the analyte is soluble and stable should be selected. Methanol and phosphate buffers are commonly used for the analysis of phenolic compounds like AMC.[14] For formulations containing multiple active ingredients, derivative spectrophotometry can be employed to resolve overlapping spectra.[15][16][17]

Protocol: Quantitative Determination of **Amylmetacresol** in a Lozenge Formulation

This protocol outlines the steps for determining the concentration of **Amylmetacresol** in a lozenge dosage form using UV-Vis spectrophotometry.

Instrumentation: A double beam UV-Vis spectrophotometer with a spectral bandwidth of 1 nm and wavelength accuracy of ± 0.3 nm, equipped with 10 mm matched quartz cells.[18][19]

Materials:

- **Amylmetacresol** reference standard
- Methanol, HPLC grade
- Lozenge samples containing **Amylmetacresol**
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Stock Solution: Accurately weigh about 25 mg of **Amylmetacresol** reference standard and transfer to a 25 mL volumetric flask. Dissolve in and dilute to volume with methanol to obtain a stock solution.[18]
- Preparation of Calibration Standards: From the stock solution, prepare a series of calibration standards by appropriate dilution with methanol to cover a concentration range that brackets the expected concentration of the sample.[20]
- Preparation of Sample Solution:

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- Weigh and finely powder not fewer than 20 lozenges.
- Accurately weigh a portion of the powder equivalent to a specified amount of **Amylmetacresol** and transfer to a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.[20]
- Dilute to volume with methanol and mix well.
- Filter a portion of the solution through a 0.45 µm membrane filter.
- Further dilute the filtered solution with methanol to a concentration within the calibration range.

- Spectrophotometric Measurement:
  - Scan the calibration standards and the sample solution from 400 nm to 200 nm against a methanol blank.[14]
  - Determine the wavelength of maximum absorbance (λmax) for **Amylmetacresol**.
  - Measure the absorbance of the calibration standards and the sample solution at the λmax.
- Data Analysis:
  - Construct a calibration curve by plotting the absorbance of the calibration standards versus their known concentrations.
  - Perform a linear regression analysis and determine the equation of the line and the correlation coefficient (r^2). An r^2 value of ≥ 0.999 is generally considered acceptable.
  - Calculate the concentration of **Amylmetacresol** in the sample solution using the regression equation.

Data Presentation

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Parameter	Acceptance Criteria	Example Result
Wavelength of Maximum Absorbance (λmax)	Consistent for standards and sample	275 nm
Correlation Coefficient (r^2)	≥ 0.999	0.9995
Linearity Range	To be established	5 - 25 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%	99.5%
Precision (% RSD)	≤ 2.0%	1.2%

Infrared (IR) Spectroscopy: Structural Confirmation and Functional Group Analysis

Infrared (IR) spectroscopy is an invaluable tool for the identification of functional groups within a molecule.[21][22] The IR spectrum provides a unique "molecular fingerprint," allowing for the confirmation of the identity of **Amylmetacresol** and the detection of any structural modifications in its derivatives.[23]

Causality in Experimental Design

The choice of sampling technique (e.g., KBr pellet, thin film, or Attenuated Total Reflectance - ATR) depends on the physical state of the sample.[22] For solid samples like **Amylmetacresol**, the KBr pellet method is common, where the sample is finely ground with potassium bromide and pressed into a transparent disk. KBr is used because it is transparent to infrared radiation.[22]

Protocol: Identification of **Amylmetacresol** using FTIR Spectroscopy

This protocol describes the procedure for obtaining an IR spectrum of **Amylmetacresol** and interpreting the key absorption bands.

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.

Materials:

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- **Amylmetacresol** reference standard
- Potassium Bromide (KBr), IR grade
- Mortar and pestle
- Pellet press

Procedure:

- Sample Preparation (KBr Pellet):
  - Place a small amount of **Amylmetacresol** reference standard in an agate mortar.
  - Add a small amount of dry KBr powder and grind the mixture thoroughly to a fine powder.
  - Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Spectral Acquisition:
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.
  - Acquire the IR spectrum over the range of 4000 cm^{-1} to 400 cm^{-1}.
  - Collect a background spectrum of the empty sample compartment.
- Data Interpretation:
  - Identify the characteristic absorption bands in the spectrum and assign them to the corresponding functional groups in the **Amylmetacresol** molecule.

Expected IR Absorption Bands for **Amylmetacresol**

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Wavenumber (cm^{-1})	Vibration	Functional Group
~3300 (broad)	O-H stretch	Phenolic hydroxyl
~3000-2850	C-H stretch	Alkyl (pentyl group and methyl group)
~1600, ~1470	C=C stretch	Aromatic ring
~1250	C-O stretch	Phenol

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is one of the most powerful analytical techniques for determining the structure of organic molecules.[24][25][26] It provides detailed information about the carbon-hydrogen framework of a molecule.[24] For **Amylmetacresol** and its derivatives, ^{1}H NMR and ^{13}C NMR are essential for unambiguous structural confirmation.

Causality in Experimental Design

The choice of deuterated solvent is important to avoid large solvent signals that can obscure the analyte signals. Deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6) are common choices for phenolic compounds. The chemical shifts, splitting patterns (multiplicity), and integration values in a ^{1}H NMR spectrum provide a wealth of structural information.[25]

Protocol: Structural Characterization of **Amylmetacresol** by ^{1}H and ^{13}C NMR

This protocol details the steps for acquiring and interpreting ^{1}H and ^{13}C NMR spectra of **Amylmetacresol**.

Instrumentation: A high-resolution NMR spectrometer (e.g., 300 MHz or higher).[27]

Materials:

- **Amylmetacresol** reference standard

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- Deuterated solvent (e.g., $CDCl_3$)
- NMR tubes

Procedure:

- Sample Preparation:
  - Dissolve an appropriate amount of **Amylmetacresol** reference standard in the chosen deuterated solvent in an NMR tube.
- Spectral Acquisition:
  - Acquire the ^1H NMR spectrum.
  - Acquire the ^{13}C NMR spectrum.
- Data Interpretation:
  - ^1H NMR:
    - Identify the chemical shifts of the different types of protons (aromatic, alkyl, hydroxyl).
    - Analyze the splitting patterns to determine the number of neighboring protons.
    - Integrate the signals to determine the relative number of protons of each type.
  - ^{13}C NMR:
    - Identify the chemical shifts of the different carbon atoms in the molecule.

Expected NMR Data for **Amylmetacresol**

^1H NMR (in $CDCl_3$):

- Aromatic protons: Signals in the range of δ 6.5-7.0 ppm.
- Phenolic OH proton: A broad singlet, chemical shift can vary.

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- Alkyl protons (pentyl and methyl groups): Signals in the range of δ 0.8-2.5 ppm.

^{13}C NMR (in $CDCl_3$):

- Aromatic carbons: Signals in the range of δ 110-160 ppm.
- Alkyl carbons: Signals in the range of δ 10-40 ppm.

Mass Spectrometry (MS): Molecular Weight Determination and Fragmentation Analysis

Mass spectrometry (MS) is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions.[28] It is used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.[29]

Causality in Experimental Design

The choice of ionization technique (e.g., Electrospray Ionization - ESI, or Electron Ionization - EI) depends on the polarity and thermal stability of the analyte. For a moderately polar and volatile compound like **Amylmetacresol**, both techniques can be suitable. High-resolution mass spectrometry (HRMS) can provide the exact mass of the molecule, which can be used to determine its elemental composition.

Protocol: Molecular Weight Verification of **Amylmetacresol** by MS

This protocol outlines the general steps for obtaining a mass spectrum of **Amylmetacresol**.

Instrumentation: A mass spectrometer, which may be coupled to a chromatographic system (e.g., LC-MS or GC-MS).[28]

Materials:

- **Amylmetacresol** reference standard
- Appropriate solvent (e.g., methanol or acetonitrile for LC-MS)

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Procedure:

- Sample Preparation:
  - Prepare a dilute solution of the **Amylmetacresol** reference standard in a suitable solvent.
- Sample Introduction and Ionization:
  - Introduce the sample into the mass spectrometer.
  - Ionize the sample using the chosen ionization technique.
- Mass Analysis:
  - Separate the resulting ions based on their m/z ratio.
- Data Interpretation:
  - Identify the molecular ion peak ($[M]^+$ or $[M+H]^+$) to determine the molecular weight of **Amylmetacresol**.
  - Analyze the fragmentation pattern to gain further structural information.

Expected Mass Spectrometric Data for **Amylmetacresol**

- Molecular Formula: $C_{12}H_{18}O$
- Molecular Weight: 178.27 g/mol
- Expected Molecular Ion Peak (EI): m/z = 178
- Expected Protonated Molecular Ion Peak (ESI): m/z = 179

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of **Amylmetacresol**.

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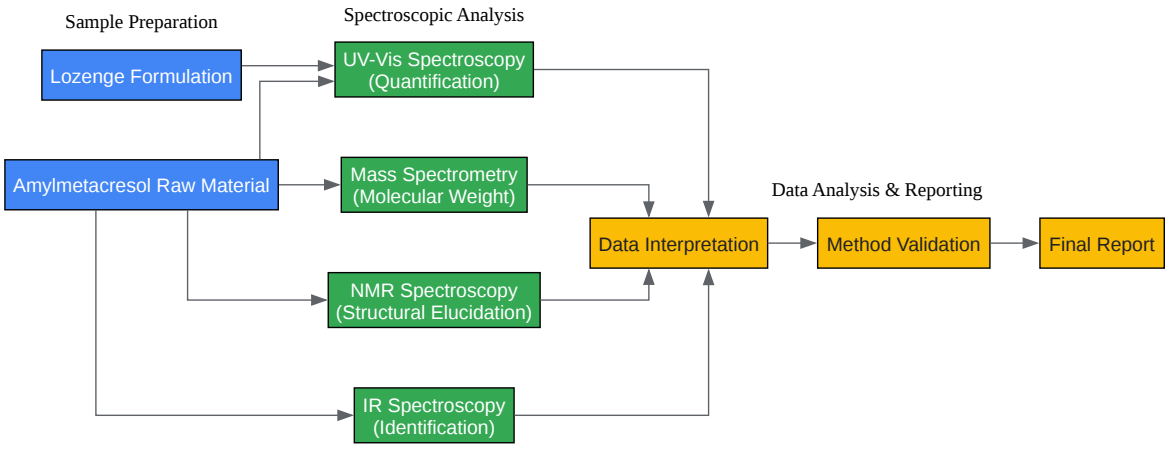

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Caption: Workflow for Spectroscopic Analysis of **Amylmetacresol**.

Conclusion

The spectroscopic techniques detailed in these application notes provide a robust and comprehensive toolkit for the analysis of **Amylmetacresol** and its derivatives. By understanding the underlying principles and adhering to rigorous validation protocols, researchers, scientists, and drug development professionals can ensure the quality, safety, and efficacy of products containing this important antiseptic agent. The integration of multiple spectroscopic methods allows for a thorough characterization, from initial identification and structural elucidation to final product quantification.

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